

The Discovery and Profile of 3-Indolylacetone: A Technical Guide

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Compound of Interest

Compound Name: 3-Indolylacetone

Cat. No.: B073846

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Introduction

3-Indolylacetone, also known as indole-3-acetone or 3-(2-oxopropyl)indole, is an indole derivative that has been noted in scientific literature for decades. While not as extensively studied as its close relative, the potent plant hormone indole-3-acetic acid (IAA), **3-indolylacetone** holds interest for researchers in organic synthesis and natural products chemistry. Its discovery dates back to the mid-20th century, and it has been identified as a naturally occurring compound in certain plants, such as the tomato (*Solanum lycopersicum*).^[1] This technical guide provides a comprehensive overview of the discovery, synthesis, and known properties of **3-indolylacetone**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical and Spectroscopic Data

The fundamental properties of **3-indolylacetone** are summarized in the following tables, providing a ready reference for its physical, chemical, and spectroscopic characteristics.

Table 1: Physicochemical Properties of **3-Indolylacetone**

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₁ NO	PubChem[1]
Molecular Weight	173.21 g/mol	PubChem[1]
IUPAC Name	1-(1H-indol-3-yl)propan-2-one	PubChem[1]
CAS Number	1201-26-9	PubChem[1]
Appearance	Solid (form not specified)	---
Melting Point	Not reported	---
Boiling Point	Not reported	---
Solubility	Not reported	---

Table 2: Spectroscopic Data for **3-Indolylacetone**

Spectrum Type	Key Peaks/Shifts	Source
¹ H NMR (400 MHz, CDCl ₃)	δ 8.26 (br s, 1H, NH), 7.53 (d, 1H), 7.32 (d, 1H), 7.19 (t, 1H), 7.13 (t, 1H), 7.04 (s, 1H), 3.81 (s, 2H, CH ₂), 2.16 (s, 3H, CH ₃)	ChemicalBook[2]
¹³ C NMR	Data not explicitly found in searches.	---
Mass Spectrometry (GC-MS)	Major fragments at m/z 173 (M ⁺), 130	PubChem[1]
Infrared (IR) Spectroscopy (KBr pellet)	Data available but specific peak values not detailed in search results.	PubChem[1]

Historical Discovery and Synthesis

The first synthesis of **3-indolylacetone** was reported in a 1952 paper by J. B. Brown, H. B. Henbest, and E. R. H. Jones in the Journal of the Chemical Society.[3] This work was

foundational in the study of indole compounds and their derivatives. While the full text of this seminal paper is not readily available in the conducted searches, its citation marks the formal entry of **3-indolylacetone** into the scientific literature.

Modern Synthetic Protocol

A variety of synthetic routes are now available for the preparation of **3-indolylacetone**. A common and effective method involves the reaction of indole with a suitable three-carbon electrophile. The following protocol is a representative example of a modern synthesis.

Experimental Protocol: Synthesis of **3-Indolylacetone**

Materials:

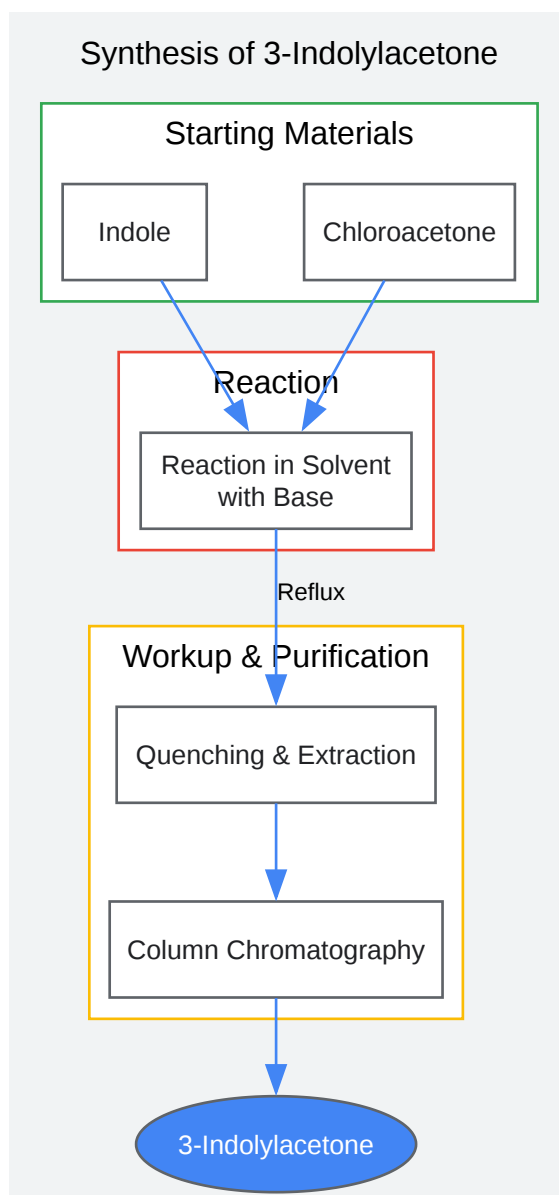
- Indole
- Chloroacetone
- Base (e.g., sodium hydroxide)
- Solvent (e.g., acetone, acetonitrile)
- Ethyl acetate
- Hexane
- Anhydrous sodium sulfate
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve indole in the chosen solvent.
- **Addition of Reagents:** Add the base to the solution, followed by the slow, dropwise addition of chloroacetone.

- Reaction Conditions: Heat the reaction mixture to reflux and maintain for several hours, monitoring the progress by thin-layer chromatography (TLC).
- Workup: After the reaction is complete, cool the mixture to room temperature and remove the solvent under reduced pressure.
- Extraction: Partition the residue between water and ethyl acetate. Separate the organic layer, wash with brine, and dry over anhydrous sodium sulfate.
- Purification: Filter the solution and concentrate the filtrate. Purify the crude product by silica gel column chromatography, eluting with a mixture of hexane and ethyl acetate to afford pure **3-indolylacetone**.

Diagram of Synthetic Workflow



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A simplified workflow for the synthesis of **3-indolylacetone**.

Biological Activity and Signaling Pathways

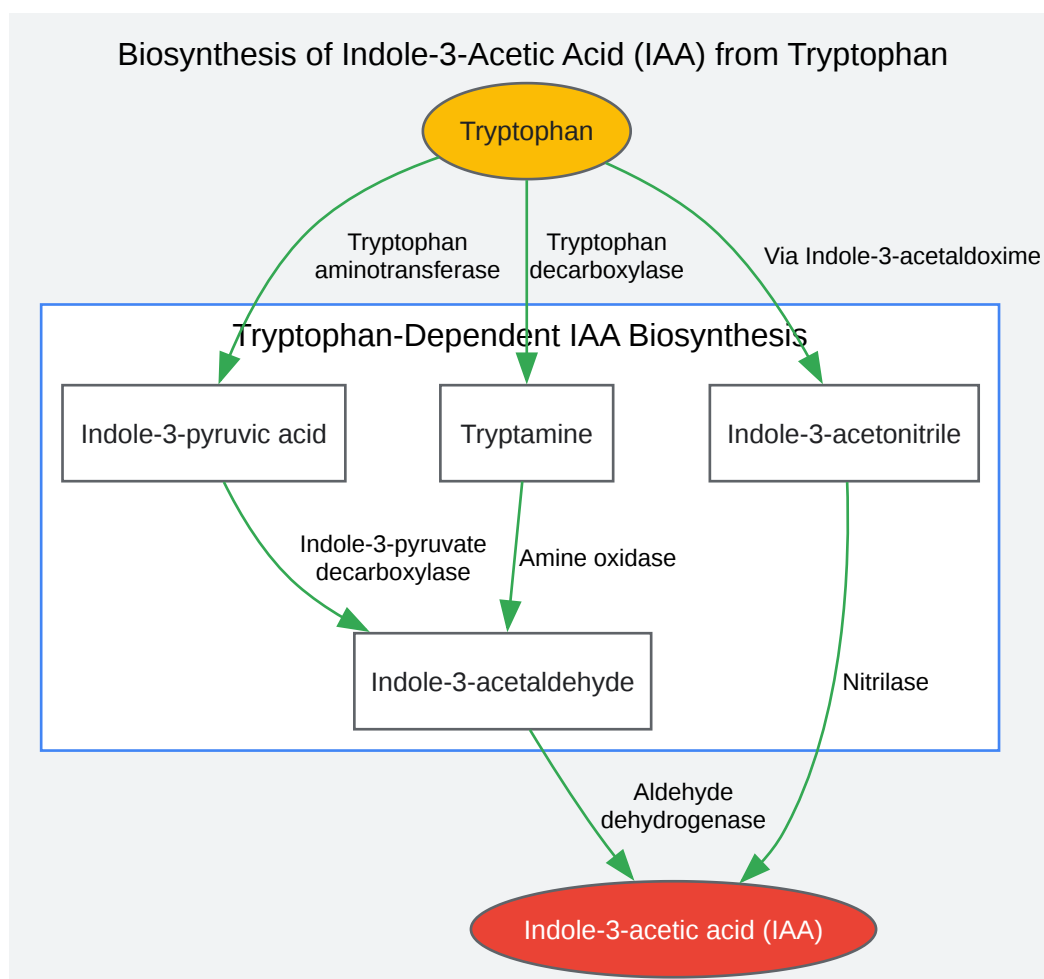
The biological activity of **3-indolylacetone** is not well-characterized, and there is a significant lack of quantitative data in the scientific literature. Much of the research on the bioactivity of simple indoles has focused on indole-3-acetic acid (IAA) due to its role as a major plant auxin.

Some sources suggest that **3-indolylacetone** may act as a benzodiazepine receptor inhibitor, but specific binding affinity data such as K_i or IC_{50} values for **3-indolylacetone** are not

available in the reviewed literature. A recent study on the related compound, 3-hydroxy-3-(2-oxopropyl)indolin-2-one, found it to be an inhibitor of nitric oxide production with an IC_{50} of 34 μ M in murine macrophage cells. This suggests that simple indole derivatives can possess interesting biological activities, but further research is needed to elucidate the specific roles of **3-indolylacetone**.

Given the limited information on the specific signaling pathways involving **3-indolylacetone**, the well-established biosynthetic pathway of the closely related indole-3-acetic acid (IAA) from tryptophan is presented below for context. This pathway is a cornerstone of plant biology and is also found in some bacteria.

Diagram of a Related Biological Pathway: Biosynthesis of Indole-3-Acetic Acid (IAA)



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Biosynthesis of IAA, a related indole, from tryptophan.

Conclusion

3-Indolylacetone remains a compound of interest primarily from a chemical and natural products perspective. Its initial synthesis in 1952 marked an important step in the exploration of indole chemistry. While modern synthetic methods and spectroscopic data are available, a significant gap exists in the understanding of its biological activity and mechanism of action. Future research is needed to explore the potential pharmacological properties of **3-indolylacetone** and to determine if it plays any significant roles in biological systems, similar to its more famous relative, indole-3-acetic acid. The information provided in this guide serves as a foundational resource for researchers interested in further investigating this intriguing indole derivative.

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